

Personal protective equipment for handling UNC5293

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Compound of Interest

Compound Name: UNC5293

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Essential Safety and Handling Guide for UNC5293

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **UNC5293**. It includes detailed operational procedures, personal protective equipment (PPE) requirements, and disposal plans to ensure laboratory safety and proper chemical management.

Personal Protective Equipment (PPE) and Safety Measures

When handling **UNC5293**, it is crucial to adhere to the following safety protocols to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Handle **UNC5293** in a well-ventilated area. Use of a chemical fume hood is recommended to avoid inhalation of dust or vapors.[\[1\]](#)

Personal Protective Equipment:

- Eye/Face Protection: Wear approved safety glasses with side shields or a face shield.[\[1\]](#)

- Skin Protection:
 - Wear chemical-resistant gloves. Inspect gloves for any damage before use.[\[1\]](#)
 - Use proper glove removal technique to prevent skin contact.[\[1\]](#)
 - Wear a lab coat or other protective clothing to prevent skin exposure.
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator should be used.

Hygiene Practices:

- Wash hands thoroughly before breaks and at the end of each workday.[\[1\]](#)
- Avoid eating, drinking, or smoking in areas where **UNC5293** is handled.

First Aid Procedures

In the event of exposure to **UNC5293**, follow these first aid measures immediately and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled. [1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. [1]
Eye Contact	Rinse eyes with pure water for at least 15 minutes. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. [1]

Storage and Handling

Proper storage and handling are critical to maintain the integrity of **UNC5293** and ensure safety.

- Storage Conditions:
 - Store the powdered form at -20°C for up to 3 years.[\[2\]](#)
 - Store stock solutions at -80°C for up to 1 year or at -20°C for up to 1 month, protected from light.[\[2\]](#)[\[3\]](#)
 - Aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[2\]](#)
- Handling:
 - Avoid the formation of dust.[\[1\]](#)
 - Avoid breathing mist, gas, or vapors.[\[1\]](#)
 - Prevent contact with skin and eyes.[\[1\]](#)
 - Keep away from sources of ignition.[\[1\]](#)

Spill and Disposal Procedures

In case of a spill or for final disposal, follow these guidelines to prevent environmental contamination and ensure safety.

Spill Response:

- Evacuate personnel from the spill area.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)

- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)
- Do not let the chemical enter drains.[\[1\]](#)

Disposal:

- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[\[1\]](#)
- Do not discharge into the environment.[\[1\]](#)

Experimental Protocols: Preparation of UNC5293 Solutions

UNC5293 is soluble in various solvents, and the appropriate solvent system depends on the experimental design (in vitro or in vivo).

Quantitative Solubility Data:

Solvent	Concentration
DMSO	100 mg/mL (192.79 mM) [2]
Ethanol	33 mg/mL [2]
Water	Insoluble [2]

In Vitro Solution Preparation (Example): For cell-based assays, **UNC5293** is typically dissolved in DMSO to create a stock solution.[\[2\]](#) For example, to prepare a 10 mM stock solution, dissolve 5.19 mg of **UNC5293** (Molecular Weight: 518.69 g/mol) in 1 mL of fresh DMSO.

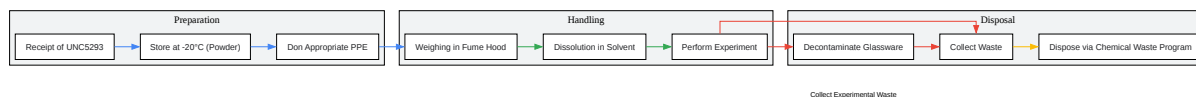
In Vivo Formulation Protocols:

- Formulation 1 (PEG300, Tween-80, Saline):

- Add 10% DMSO to dissolve **UNC5293**.
- Add 40% PEG300 and mix.
- Add 5% Tween-80 and mix.
- Add 45% Saline to reach the final volume.
- Solubility: ≥ 2.5 mg/mL (4.82 mM)[3][4]
- Formulation 2 (SBE- β -CD in Saline):
 - Add 10% DMSO to dissolve **UNC5293**.
 - Add 90% (20% SBE- β -CD in Saline) to reach the final volume.
 - Solubility: ≥ 2.5 mg/mL (4.82 mM)[3][4]
- Formulation 3 (Corn Oil):
 - Add 10% DMSO to dissolve **UNC5293**.
 - Add 90% Corn Oil to reach the final volume.
 - Solubility: ≥ 2.5 mg/mL (4.82 mM)[3][4]
- Formulation 4 (CMC-Na):
 - For oral administration, a homogeneous suspension can be prepared.
 - Add 5 mg of **UNC5293** to 1 ml of CMC-Na solution and mix evenly.
 - Final Concentration: 5 mg/mL[2]

UNC5293 Handling Workflow

The following diagram illustrates the standard operational workflow for handling **UNC5293** in a laboratory setting.



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Caption: Workflow for safe handling of **UNC5293** from receipt to disposal.

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